Application Notes and Protocols: C57BL/6 Mouse Model for Diet-Induced Obesity

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *W123*

Cat. No.: *B15570298*

Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

The C57BL/6 mouse is a widely utilized inbred strain for modeling diet-induced obesity (DIO) and associated metabolic complications, such as insulin resistance, type 2 diabetes, and non-alcoholic fatty liver disease (NAFLD).[1][2][3] This strain's susceptibility to developing features of human metabolic syndrome when fed a high-fat diet (HFD) makes it an invaluable tool for studying the pathophysiology of obesity and for the preclinical evaluation of novel therapeutic interventions.[1][2][4] This document provides a comprehensive guide to the administration of a DIO protocol in C57BL/6 mice, including detailed experimental procedures and an overview of the key signaling pathways involved.

Data Presentation

Table 1: Typical Parameters in C57BL/6 Mice on High-Fat vs. Control Diets

© 2026 BenchChem. All rights reserved.

Parameter	Control Diet (10% kcal fat)	High-Fat Diet (45-60% kcal fat)	Duration	Key Findings
Body Weight	Normal weight gain	Significant increase compared to control[5][6]	1-16 weeks	Increased body weight is primarily due to fat mass accumulation.[7] Significant differences can be observed as early as 1-2 weeks.[2][6]
Fasting Blood Glucose	40-190 mg/dL (baseline)[8]	Elevated	3 days - 16 weeks	Impaired glucose clearance is evident in oral glucose tolerance tests (OGTT).[1]
Insulin Resistance	Normal insulin sensitivity	Increased insulin resistance	3 days - 16 weeks	Intraperitoneal insulin tolerance tests (IPITT) reveal insulin resistance.[1]
Plasma Lipids	Normal levels	Hypercholesterolemia[5]	12 weeks	HFD leads to elevated plasma cholesterol levels.[5]
Liver	Normal histology	Hepatic steatosis (fatty liver)[5][8]	2-12 weeks	HFD induces lipid accumulation in the liver, which can be observed macroscopically and

© 2026 BenchChem. All rights reserved.

				histologically.[5][8]
Adipose Tissue	Normal adipocyte size and number	Increased adipocyte size and number, inflammation[8][9]	16 weeks	Inflammation in adipose tissue often precedes that in the liver.[9]
Pancreas	Normal islet morphology	Islet hypertrophy[1][8]	16 weeks	Increased pancreatic islet size is observed in response to insulin resistance.[1]

Experimental Protocols

Animal Husbandry and Acclimation

- Strain: C57BL/6J or C57BL/6N male mice are commonly used.[10] It is important to note that different substrains may exhibit variations in their response to HFD.[10]
- Age: Start the diet protocol at 6-8 weeks of age.[8][11]
- Housing: House mice in a temperature- and humidity-controlled environment with a 12-hour light/dark cycle.[11] Single housing is recommended to accurately measure food intake.[7]
- Acclimation: Upon arrival, allow mice to acclimate for at least one week on a standard chow diet before initiating the HFD protocol.[2][8]

Diet Administration

- Control Diet: A low-fat diet with 10% of kilocalories from fat is typically used for the control group.[1][8]
- High-Fat Diet (HFD): Diets with 45% to 60% of kilocalories from fat are effective in inducing obesity.[1][9] The specific fat source and overall diet composition can influence the metabolic phenotype.

© 2026 BenchChem. All rights reserved.

- Feeding Regimen: Provide diets and water ad libitum.[11]
- Monitoring:
  - Body Weight: Measure weekly.[5][11]
  - Food Intake: Measure weekly by weighing the remaining food.[8][11]
  - Animal Health: Check the health of the animals daily.[11]

Assessment of Metabolic Phenotype

a. Glucose and Insulin Tolerance Tests

- Oral Glucose Tolerance Test (OGTT):
  - Fast mice for 6 hours.[11]
  - Measure baseline blood glucose from a tail snip.[11]
  - Administer a glucose solution (typically 2 g/kg body weight) via oral gavage.
  - Measure blood glucose at 15, 30, 60, 90, and 120 minutes post-gavage. Impaired glucose clearance in HFD-fed mice is indicative of glucose intolerance.[1]
- Intraperitoneal Insulin Tolerance Test (IPITT):
  - Fast mice for 4-6 hours.
  - Measure baseline blood glucose.
  - Administer human or mouse insulin (typically 0.75 U/kg body weight) via intraperitoneal injection.
  - Measure blood glucose at 15, 30, 45, and 60 minutes post-injection. A slower rate of glucose clearance in HFD-fed mice indicates insulin resistance.[1]

b. Body Composition Analysis

© 2026 BenchChem. All rights reserved.

- Body composition (fat mass, lean mass) can be measured in conscious, living mice using techniques like quantitative magnetic resonance (QMR) or dual-energy X-ray absorptiometry (DEXA).[12] This allows for longitudinal studies of changes in body composition over time.[12]

c. Terminal Procedures

- Fasting and Euthanasia: At the end of the study, fast the animals for 6 hours before euthanasia.[11] Euthanasia can be performed by intraperitoneal injection of sodium pentobarbital.[11]

- Blood Collection: Collect blood via retro-orbital sinus puncture or cardiac puncture for plasma analysis of glucose, insulin, lipids, and inflammatory cytokines.[11]

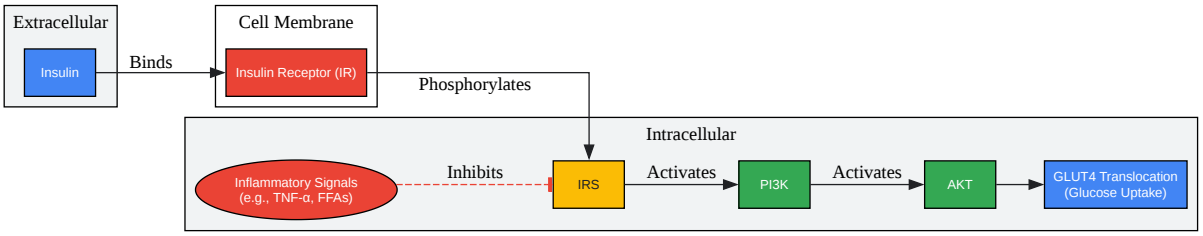
- Tissue Collection: Harvest organs such as the liver, adipose tissue (e.g., epididymal, retroperitoneal), pancreas, and skeletal muscle for histological analysis, gene expression studies, or protein analysis.[8]

Signaling Pathways and Visualization

Insulin Signaling Pathway in Obesity

In a state of diet-induced obesity, chronic inflammation and elevated levels of free fatty acids can lead to insulin resistance.[13][14] This is characterized by impaired insulin signaling in key metabolic tissues. Key disruptions in the pathway include the inhibition of Insulin Receptor Substrate (IRS) proteins, which in turn blunts the downstream activation of the PI3K/AKT pathway, leading to reduced glucose uptake.[13][15][16]

© 2026 BenchChem. All rights reserved.



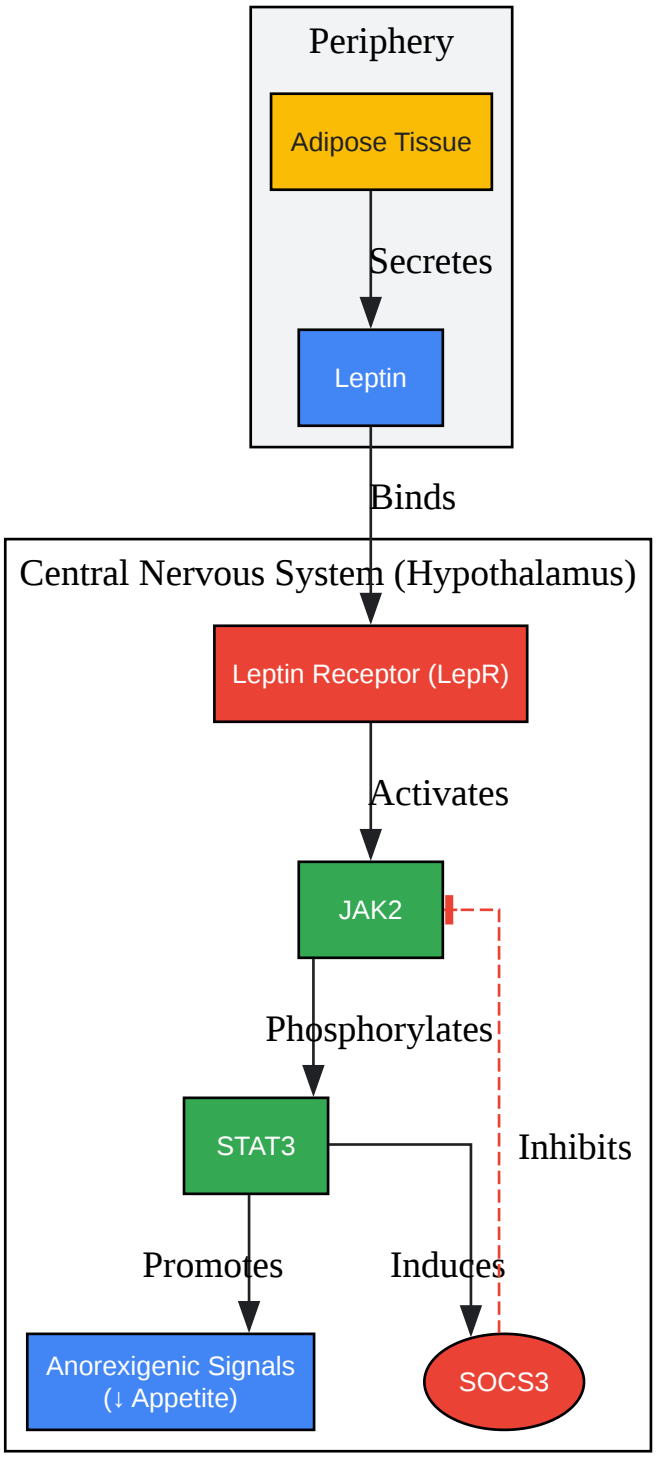
Click to download full resolution via product page

Caption: Simplified insulin signaling pathway and its inhibition by inflammatory signals in obesity.

Leptin Signaling and Resistance in DIO

Leptin, a hormone produced by adipose tissue, plays a crucial role in regulating appetite and energy expenditure.[17][18] In DIO, despite elevated leptin levels (hyperleptinemia), the brain becomes resistant to its effects, leading to a failure to suppress appetite.[17][19][20] This resistance can be caused by impaired leptin transport across the blood-brain barrier and by the activation of negative feedback regulators like SOCS3, which inhibit the JAK/STAT signaling pathway.[20][21]

© 2026 BenchChem. All rights reserved.



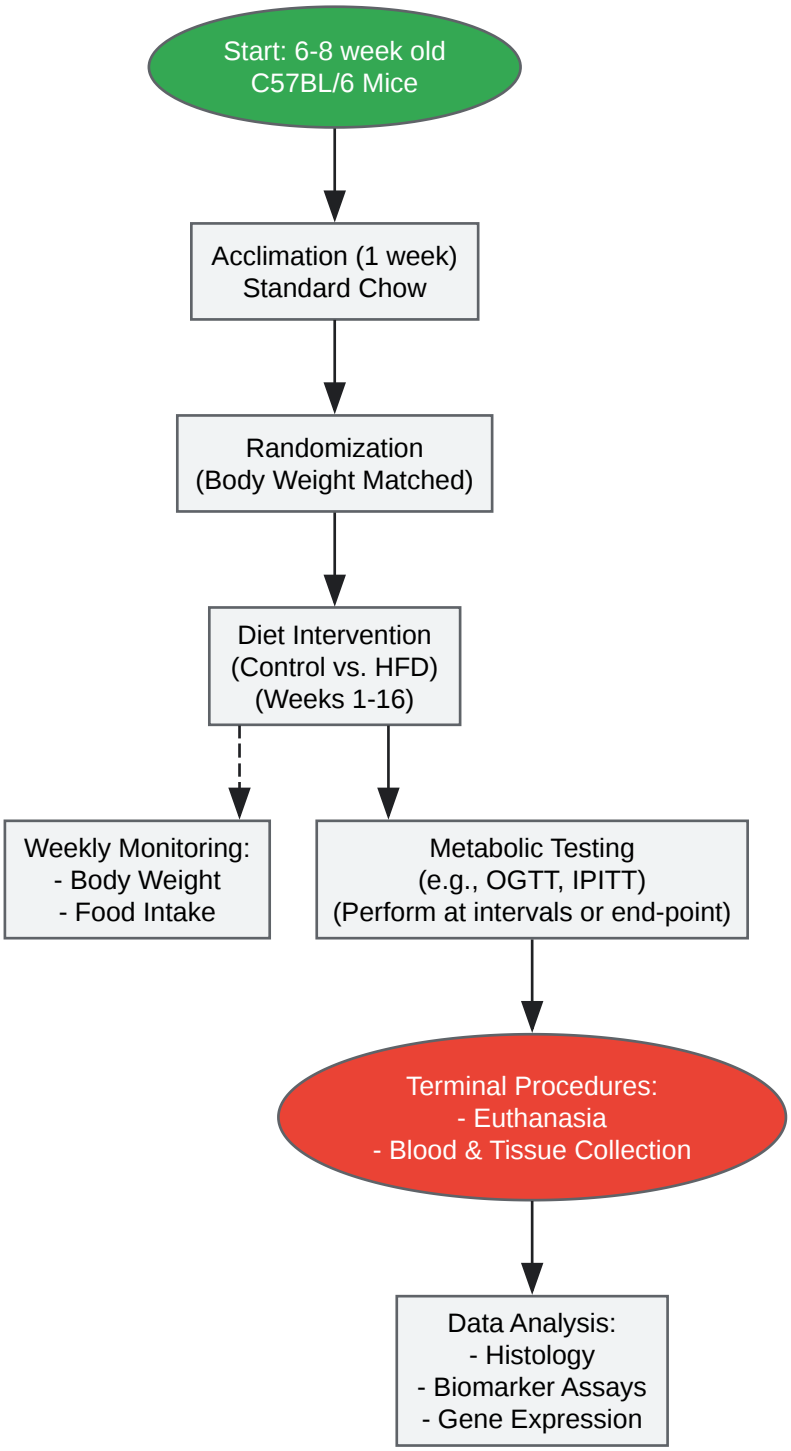
Click to download full resolution via product page

Caption: Leptin signaling pathway and the negative feedback loop involved in leptin resistance.

Experimental Workflow for Diet-Induced Obesity Model

© 2026 BenchChem. All rights reserved.

The following diagram outlines the typical experimental workflow for a diet-induced obesity study in C57BL/6 mice.



Click to download full resolution via product page

Caption: Experimental workflow for a diet-induced obesity study in C57BL/6 mice.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. A Mouse Model of Metabolic Syndrome: Insulin Resistance, Fatty Liver and Non-Alcoholic Fatty Pancreas Disease (NAFPD) in C57BL/6 Mice Fed a High Fat Diet - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. C57BL/6 DIO 101: Best Practices for Diet Induced Obesity in Mice | Taconic Biosciences [taconic.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. High-fat feeding rapidly induces obesity and lipid derangements in C57BL/6N mice - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. The Development of Diet-Induced Obesity and Glucose Intolerance in C57Bl/6 Mice on a High-Fat Diet Consists of Distinct Phases | PLOS One [journals.plos.org]
- 8. A Mouse Model of Diet-Induced Obesity and Insulin Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 9. High-fat diet induced obesity primes inflammation in adipose tissue prior to liver in C57BL/6j mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. A Direct Comparison of Metabolic Responses to High-Fat Diet in C57BL/6J and C57BL/6NJ Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Diet-induced obesity murine model [protocols.io]
- 12. Video: Body Composition and Metabolic Caging Analysis in High Fat Fed Mice [jove.com]
- 13. creative-diagnostics.com [creative-diagnostics.com]
- 14. The signaling pathways in obesity-related complications - PMC [pmc.ncbi.nlm.nih.gov]
- 15. bio.libretexts.org [bio.libretexts.org]
- 16. youtube.com [youtube.com]
- 17. ahajournals.org [ahajournals.org]

© 2026 BenchChem. All rights reserved.

- 18. tandfonline.com [tandfonline.com]
- 19. Frontiers | The Leptin System and Diet: A Mini Review of the Current Evidence [frontiersin.org]
- 20. mdpi.com [mdpi.com]
- 21. Diet-Induced Obesity and the Mechanism of Leptin Resistance - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Notes and Protocols: C57BL/6 Mouse Model for Diet-Induced Obesity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15570298/docs#application-notes-and-protocols-c57bl-6-mouse-model-for-diet-induced-obesity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.